

AMBERLITE™ XAD-16 Resin: A Technical Guide to its Structure and Porosity

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Compound of Interest

Compound Name: AMBERLITE XAD-16

Cat. No.: B1165960

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Introduction

AMBERLITE™ XAD-16 is a nonionic, macroporous polymeric adsorbent resin with a hydrophobic surface.[1][2] Its structure is based on a cross-linked polystyrene-divinylbenzene (DVB) copolymer matrix.[1][3] This macroreticular resin is supplied as white to off-white spherical beads and is widely utilized in various purification and separation processes within the pharmaceutical and bioprocessing industries.[2][4] Its primary function is the adsorption of hydrophobic molecules from polar solvents and volatile organic compounds from vapor streams.[2][3] The adsorptive properties of AMBERLITE™ XAD-16 are derived from its unique macroreticular structure, which provides a large surface area and a high degree of porosity.[2] This technical guide provides an in-depth overview of the structural and porosity characteristics of AMBERLITE™ XAD-16 resin, including key quantitative data, experimental methodologies for its characterization, and visual representations of its structure and the principles of its analysis.

Core Structure and Composition

AMBERLITE™ XAD-16 is synthesized through the suspension polymerization of styrene and divinylbenzene. Divinylbenzene acts as a cross-linking agent, creating a robust, three-dimensional polymer network. This network structure is what imparts the resin with its characteristic physical and chemical stability. The hydrophobic nature of the aromatic

polystyrene backbone is fundamental to its mechanism of adsorption, which primarily involves van der Waals forces and hydrophobic interactions.

Below is a simplified 2D representation of the cross-linked styrene-divinylbenzene copolymer structure.

Caption: Simplified 2D representation of the styrene-divinylbenzene copolymer network.

Porosity and Surface Area: A Quantitative Overview

The macroporous nature of AMBERLITE™ XAD-16 is a key determinant of its performance as an adsorbent. The resin possesses a hierarchical pore structure, including macropores and mesopores, which creates a large internal surface area accessible to target molecules. This intricate pore network allows for efficient mass transfer and high adsorption capacity.

The following tables summarize the key quantitative data related to the physical and chemical properties of AMBERLITE™ XAD-16 and its common variants, XAD-16N and XAD-16HP N.

Table 1: General Physical and Chemical Properties

Property	Value	References
Matrix	Cross-linked Polystyrene-Divinylbenzene	[1] [3]
Physical Form	White, opaque, spherical beads	[2] [4]
Ionic Form	Nonionic	[2]
Moisture Holding Capacity	60 - 70%	[2] [5]
Shipping Weight	~675 - 720 g/L	[2] [5]
Specific Gravity	1.015 - 1.025	[2]
Maximum Operating Temperature	150 °C	[2]
pH Range	0 - 14	[2]

Table 2: Porosity and Surface Area Characteristics

Property	AMBERLITE™ XAD-16	AMBERLITE™ XAD-16N	AMBERLITE™ XAD-16HP N	References
Surface Area (BET)	≥ 800 m ² /g	~800 - 940 m ² /g	~800 m ² /g	[1][2][3][4]
Porosity	≥ 0.55 mL/mL	-	~0.6 mL/mL	[2][5]
Mean Pore Size	~150 Å (15 nm)	~150 Å (15 nm)	-	[1]
Total Pore Volume	-	~1.7 cm ³ /g	-	[4]

Table 3: Particle Size Distribution

Property	AMBERLITE™ XAD-16	AMBERLITE™ XAD-16N	AMBERLITE™ XAD-16HP N	References
Harmonic Mean Size	0.56 - 0.71 mm	-	600 - 750 µm	[2][5]
Uniformity Coefficient	≤ 2.0	-	-	[2]
Fines Content (< 0.350 mm)	≤ 2.0%	-	≤ 3.0% (< 300 µm)	[2][5]
Coarse Beads (> 1.18 mm)	≤ 2.0%	-	≤ 5.0% (> 1180 µm)	[2][5]

Experimental Protocols for Structural and Porosity Characterization

The characterization of the porous structure of AMBERLITE™ XAD-16 resin is crucial for understanding its performance. The primary techniques employed for this purpose are Brunauer-Emmett-Teller (BET) nitrogen adsorption for surface area determination and mercury intrusion porosimetry for pore size distribution analysis.

Brunauer-Emmett-Teller (BET) Surface Area Analysis

Principle: The BET method determines the specific surface area of a solid material by measuring the amount of a gas (typically nitrogen) that adsorbs as a monolayer on the surface of the material at cryogenic temperatures.

Experimental Workflow:

Caption: Workflow for BET surface area analysis.

Detailed Methodology:

- **Sample Preparation:** A known weight of the AMBERLITE™ XAD-16 resin is first washed with a solvent like methanol, followed by deionized water, to remove any preservatives or impurities.^[6] The resin is then dried in an oven at a temperature that does not compromise its structural integrity (e.g., 60-80°C) until a constant weight is achieved.
- **Degassing (Outgassing):** The dried sample is transferred to a sample tube and degassed under vacuum at an elevated temperature to remove any adsorbed contaminants from the surface. For polymeric resins like styrene-divinylbenzene, a typical degassing protocol involves heating the sample at a temperature between 100°C and 150°C for several hours (e.g., 10-12 hours) under high vacuum.^{[7][8]} The exact temperature and duration should be carefully chosen to avoid thermal degradation of the polymer.
- **Nitrogen Adsorption/Desorption:** The sample tube is then cooled to liquid nitrogen temperature (77 K). Nitrogen gas is introduced into the sample tube in controlled increments. The amount of nitrogen adsorbed onto the resin surface is measured at various partial pressures. A desorption isotherm may also be measured by systematically reducing the pressure.
- **Data Analysis:** The adsorption data is plotted as the volume of gas adsorbed versus the relative pressure (P/P_0). The Brunauer-Emmett-Teller (BET) equation is then applied to the linear portion of the isotherm to calculate the volume of gas required to form a monolayer on the resin surface. From this value, the specific surface area is calculated.

Mercury Intrusion Porosimetry

Principle: Mercury intrusion porosimetry is used to determine the pore size distribution, pore volume, and porosity of a material. Since mercury is a non-wetting liquid for most materials, external pressure is required to force it into the pores. The pressure required is inversely proportional to the size of the pores; smaller pores require higher pressures for intrusion.

Experimental Workflow:

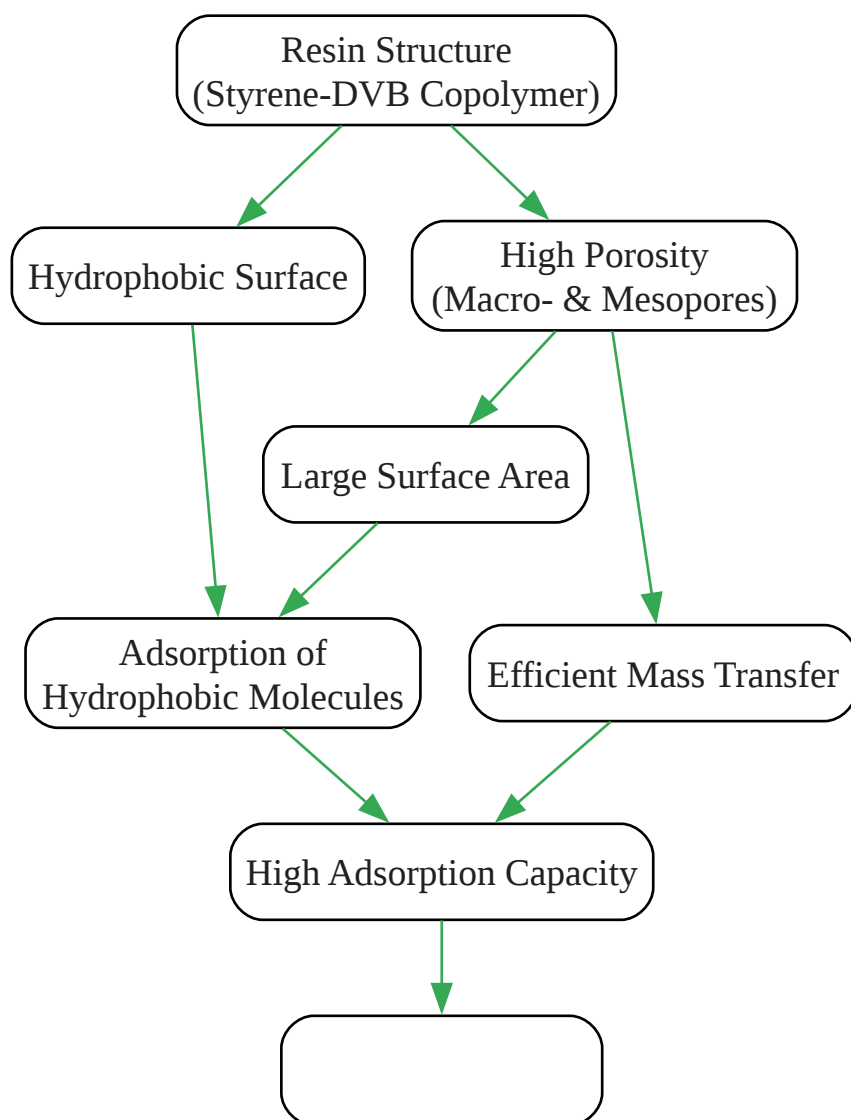
Caption: Workflow for mercury intrusion porosimetry.

Detailed Methodology:

- **Sample Preparation:** A precisely weighed amount of the dried AMBERLITE™ XAD-16 resin is placed in a sample cup (penetrometer).
- **Evacuation:** The penetrometer containing the sample is evacuated to a low pressure to remove air from the pores.
- **Mercury Filling:** The evacuated penetrometer is then filled with mercury.
- **Pressurization and Intrusion:** The pressure on the mercury is gradually increased in a stepwise manner. The volume of mercury that intrudes into the pores of the resin is recorded at each pressure step. The analysis typically covers a wide range of pressures to probe a broad spectrum of pore sizes, from macropores down to mesopores.
- **Data Analysis:** The Washburn equation is used to relate the applied pressure to the pore diameter. By plotting the cumulative volume of intruded mercury against the corresponding pore diameter, a pore size distribution curve is generated. This provides information on the total pore volume and the distribution of pore sizes within the resin beads.

Adsorption Mechanism

The adsorption of molecules onto AMBERLITE™ XAD-16 is a complex process governed by several factors. The logical relationship between the resin's properties and its adsorption performance can be visualized as follows:



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Caption: Factors influencing the adsorption performance of AMBERLITE™ XAD-16.

Conclusion

AMBERLITE™ XAD-16 is a highly effective adsorbent resin whose performance is intrinsically linked to its well-defined chemical structure and precisely engineered porosity. The cross-linked styrene-divinylbenzene matrix provides a robust and hydrophobic framework, while its macroreticular pore system offers a large surface area for efficient capture of target molecules. A thorough understanding of these properties, gained through standardized characterization techniques such as BET analysis and mercury intrusion porosimetry, is essential for the effective application of this resin in pharmaceutical and biotechnological purification processes.

The data and methodologies presented in this guide provide a comprehensive technical resource for researchers and professionals working with AMBERLITE™ XAD-16.

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